

Technical Guide: Commercial Procurement and Quality Assurance of 4-(2-Isothiocyanatophenyl)morpholine

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Compound of Interest

Compound Name: 4-(2-Isothiocyanatophenyl)morpholine
CAS No.: 51317-67-0
Cat. No.: B1623059

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Executive Summary

4-(2-Isothiocyanatophenyl)morpholine (CAS 51317-67-0) is a specialized heterocyclic building block used primarily in the synthesis of thiourea-based pharmacophores and as an electrophilic probe in proteomic profiling. Unlike its widely available para-isomer (CAS 51317-66-9), the ortho-isomer presents unique steric properties and stability challenges due to the proximity of the morpholine ring to the reactive isothiocyanate (-NCS) group.

This technical guide provides a field-validated framework for procuring, verifying, and handling this compound. It addresses the critical distinction between "catalog" and "custom synthesis" grades and outlines a self-validating Quality Control (QC) workflow to ensure experimental reproducibility.

Part 1: Chemical Identity & Properties[1][2]

Correct identification is the first step in procurement. The ortho-isomer is frequently confused with the more common para-isomer.

Property	Specification
Chemical Name	4-(2-Isothiocyanatophenyl)morpholine
Common Synonyms	2-Morpholinophenyl isothiocyanate; N-(2-Isothiocyanatophenyl)morpholine
CAS Number	51317-67-0 (Distinct from para-isomer 51317-66-9)
Molecular Formula	C ₁₁ H ₁₂ N ₂ OS
Molecular Weight	220.29 g/mol
Physical State	Pale yellow to off-white solid (low melting point) or viscous oil
Solubility	Soluble in DMSO, DMF, DCM, Chloroform; Decomposes in water/alcohols
Reactivity	Highly electrophilic; susceptible to hydrolysis and nucleophilic attack

Part 2: Supply Chain Landscape

Due to the steric hindrance of the ortho-substitution, this compound is often classified as a "Make-on-Demand" or "Tier 2" building block rather than a bulk stock item.

Commercial Supplier Tiers

- Tier A (Global Catalogs): Major distributors (e.g., Sigma-Aldrich, Fisher Scientific) typically stock the para-isomer. The ortho-isomer (CAS 51317-67-0) often requires a 2-4 week lead time as it is sourced from partner synthesis labs.
- Tier B (Building Block Specialists): Companies like Enamine, ChemScene, and MolPort are the primary sources. They often hold small stocks (mg to gram scale) or possess validated synthesis routes for rapid scale-up.

- Tier C (Custom Synthesis): For requirements >100g, contract research organizations (CROs) are recommended to ensure fresh preparation, minimizing hydrolysis impurities.

Purity Grades & Specifications

Grade	Purity Specification	Intended Application
HTS Grade	>90% (LC-MS)	High-Throughput Screening (primary hits).
Synthesis Grade	>95% (NMR, HPLC)	Lead optimization; intermediate synthesis.
Analytical Grade	>98% (qNMR)	Kinetic studies; covalent probe validation.

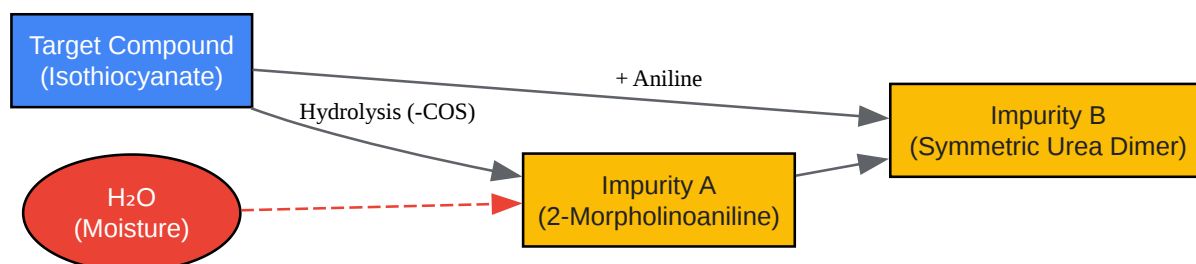
Critical Procurement Note: Always request a recent (<3 months) Certificate of Analysis (CoA). Isothiocyanates stored for >6 months often degrade into the corresponding urea or amine, even at -20°C.

Part 3: Quality Control & Validation Protocols

Trusting a supplier's label without verification is a critical failure point in drug development. The following QC workflow is designed to detect the specific impurities associated with this scaffold.

The Degradation Pathway (Mechanism of Impurity Formation)

Moisture is the primary enemy. The isothiocyanate moiety hydrolyzes to the aniline, which then reacts with remaining isothiocyanate to form a symmetric urea dimer.



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Figure 1: Hydrolytic degradation pathway. Impurity A (Aniline) and Impurity B (Urea) are the primary contaminants found in aged samples.

Analytical Validation Protocol

A. Visual Inspection

- Pass: Pale yellow solid or clear oil.
- Fail: Dark orange/brown color or presence of white precipitate (indicates urea formation).

B. ^1H -NMR Validation (Self-Validating Step)

The ortho-substitution creates a distinct shielding pattern.

- Solvent: CDCl_3 (Must be dry and acid-free).
- Diagnostic Signals:
 - Morpholine: Two triplets (or broad multiplets) at ~ 3.0 ppm (N-CH_2) and ~ 3.8 ppm (O-CH_2).
 - Aromatic: Look for the specific 4-proton pattern.
 - Impurity Check:
 - Aniline: Broad singlet at ~ 3.5 - 4.0 ppm (NH_2).
 - Urea: Downfield singlet > 8.0 ppm (NH-CO-NH).

C. IR Spectroscopy (Quick Check)

- Target Peak: Strong, broad absorption at 2000 – 2150 cm^{-1} (N=C=S stretch).
- Absence: Loss of this peak confirms degradation to urea/amine.

Part 4: Handling & Stability Strategy

Isothiocyanates are lachrymators and potent electrophiles.

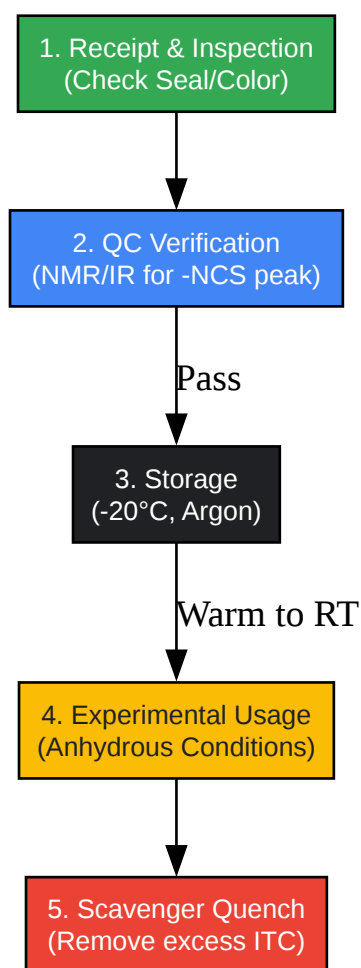
Storage Protocol

- Temperature: Store at -20°C.
- Atmosphere: Store under Argon or Nitrogen.
- Container: Amber glass vials with Teflon-lined caps. Avoid polystyrene (can be dissolved by residual solvents).
- Thawing: Allow vial to reach room temperature before opening to prevent condensation (water introduction).

Synthesis & Reaction Workflow

When using this reagent in synthesis (e.g., thiourea formation):

- Solvent Choice: Use anhydrous DCM or THF. Avoid alcohols (forms thiocarbamates).
- Stoichiometry: Use a slight excess (1.1 eq) of the isothiocyanate to account for minor hydrolysis.
- Quenching: Quench excess isothiocyanate with a polymer-supported amine (e.g., Trisamine resin) rather than aqueous workup to simplify purification.



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Figure 2: Recommended lifecycle workflow for handling **4-(2-Isothiocyanatophenyl)morpholine**.

References

- PubChem. 4-(4-Isothiocyanatophenyl)morpholine (Para-isomer Reference). National Library of Medicine. Available at: [\[Link\]](#)
- Molaid Chemicals. 2-morpholinophenyl isothiocyanate (CAS 51317-67-0) Entry. Available at: [\[Link\]](#) (Search CAS: 51317-67-0)
- Organic Chemistry Portal. Synthesis of Isothiocyanates. Available at: [\[Link\]](#)
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